

A Comparative Study: 1,4-Dipropylbenzene vs. 1,4-Diisopropylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dipropylbenzene

Cat. No.: B1593508

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For researchers, scientists, and professionals in drug development, the selection of appropriate reagents and solvents is paramount. This guide provides an objective comparison of two structural isomers, **1,4-dipropylbenzene** and 1,4-diisopropylbenzene, focusing on their distinct physicochemical properties and outlining the structural differences that drive their performance characteristics.

Physicochemical Data Comparison

While both compounds share the same molecular formula and weight, their structural isomerism leads to significant differences in their physical properties. These are summarized below.

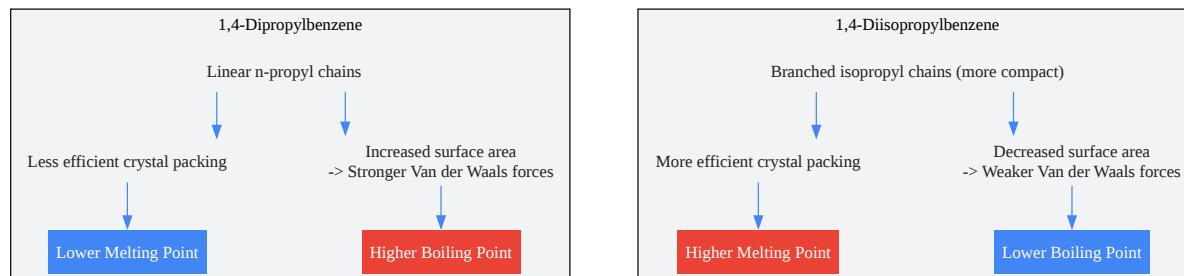
Property	1,4-Dipropylbenzene	1,4-Diisopropylbenzene
CAS Number	4815-57-0 [1] [2]	100-18-5 [3]
Molecular Formula	C ₁₂ H ₁₈ [2] [4]	C ₁₂ H ₁₈ [3]
Molecular Weight	162.27 g/mol [1] [2]	162.27 g/mol [3]
Boiling Point	~221 °C [1]	~210 °C [3] [5]
Melting Point	~ -29 °C [4]	-17 °C [5] [6]
Density	~0.86 g/cm ³ [1] [7]	~0.857 g/cm ³ @ 25°C [8]
Solubility in Water	Insoluble [4]	Insoluble [3] [5] [9]
Solubility in Organic Solvents	Soluble in non-polar solvents [4]	Soluble in alcohol, ether, acetone, benzene [3] [10]

Structural and Performance Analysis

The primary distinction between the two molecules is the nature of the alkyl chains attached to the benzene ring. **1,4-dipropylbenzene** features two linear n-propyl groups, while 1,4-diisopropylbenzene possesses two branched isopropyl groups. This structural variance directly influences their intermolecular forces and molecular packing, explaining the observed differences in their physical properties.

Boiling Point: **1,4-dipropylbenzene** has a notably higher boiling point. Its linear n-propyl chains allow for a larger surface area and more effective van der Waals interactions between molecules compared to the more sterically hindered and compact shape of 1,4-diisopropylbenzene.

Melting Point: Conversely, 1,4-diisopropylbenzene has a significantly higher melting point. Its branched, more symmetrical structure allows it to pack more efficiently into a stable crystal lattice. This ordered arrangement requires more energy to break apart, resulting in a higher melting point than the less symmetrical **1,4-dipropylbenzene**.



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Figure 1. Logical relationship between structure and physical properties.

Experimental Protocols

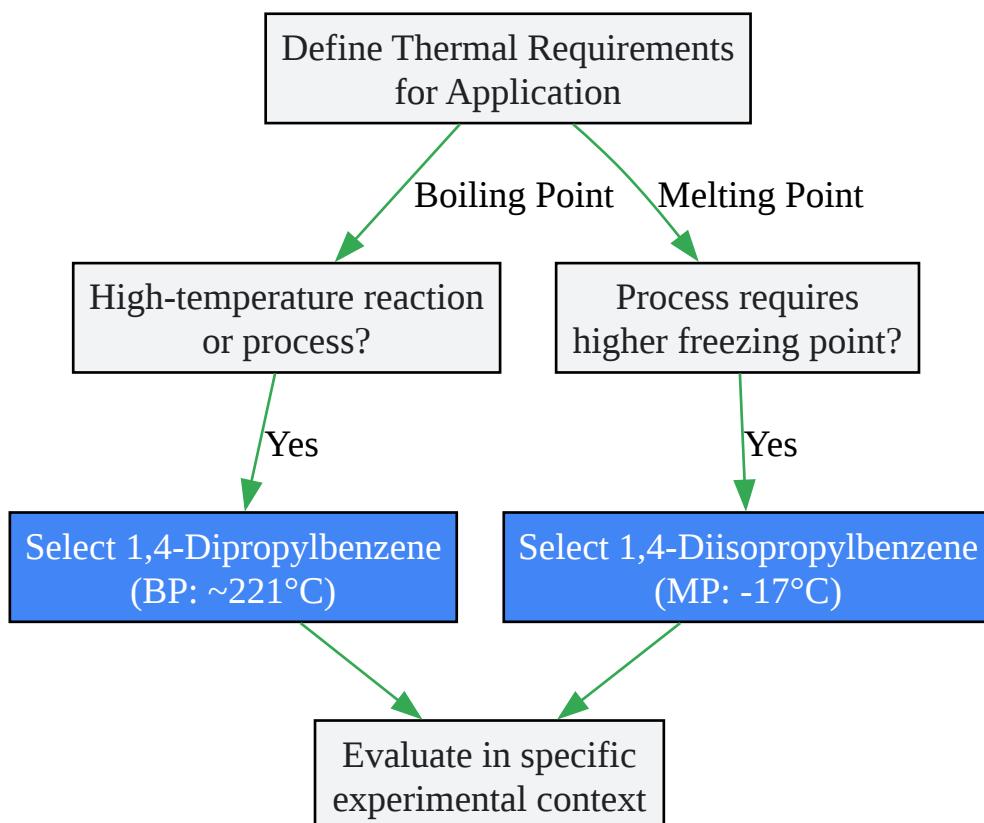
The data presented in this guide are based on standard experimental methodologies for determining the physicochemical properties of organic compounds.

- **Boiling Point Determination:** The boiling point is measured at atmospheric pressure using the distillation method. A sample is heated, and the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is recorded as the boiling point. This is observed as a stable temperature plateau during distillation.
- **Melting Point Determination:** The melting point is determined using a melting point apparatus. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point range.
- **Density Measurement:** Density is typically measured using a pycnometer or a digital density meter at a specified temperature (e.g., 20°C or 25°C). The mass of a known volume of the

substance is accurately measured, and the density is calculated as mass per unit volume (g/cm^3 or g/mL).

Application-Oriented Selection Workflow

The choice between **1,4-dipropylbenzene** and 1,4-diisopropylbenzene is dictated by the specific requirements of the intended application, such as its use as a solvent in synthesis or as a component in a formulation.



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Figure 2. Decision workflow for selecting the appropriate isomer.

For high-temperature applications where solvent loss due to evaporation is a concern, the higher boiling point of **1,4-dipropylbenzene** makes it the superior choice. Conversely, for applications in environments where a higher freezing point is advantageous or required, 1,4-diisopropylbenzene would be preferable. Both are used as intermediates in chemical synthesis, for example, in the production of polymers and stabilizers.[8][10]

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